

# Octadecylamine CAS number and molecular structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Octadecylamine

Cat. No.: B3427742

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An In-Depth Technical Guide to **Octadecylamine**

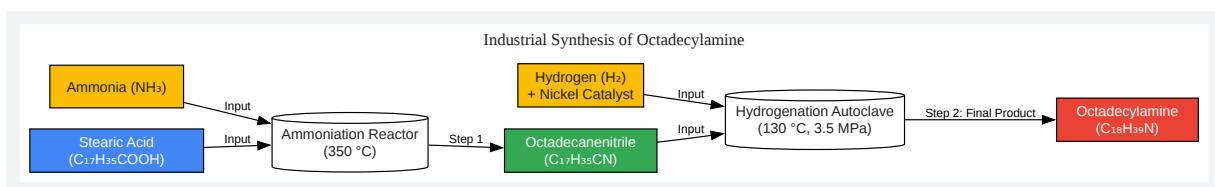
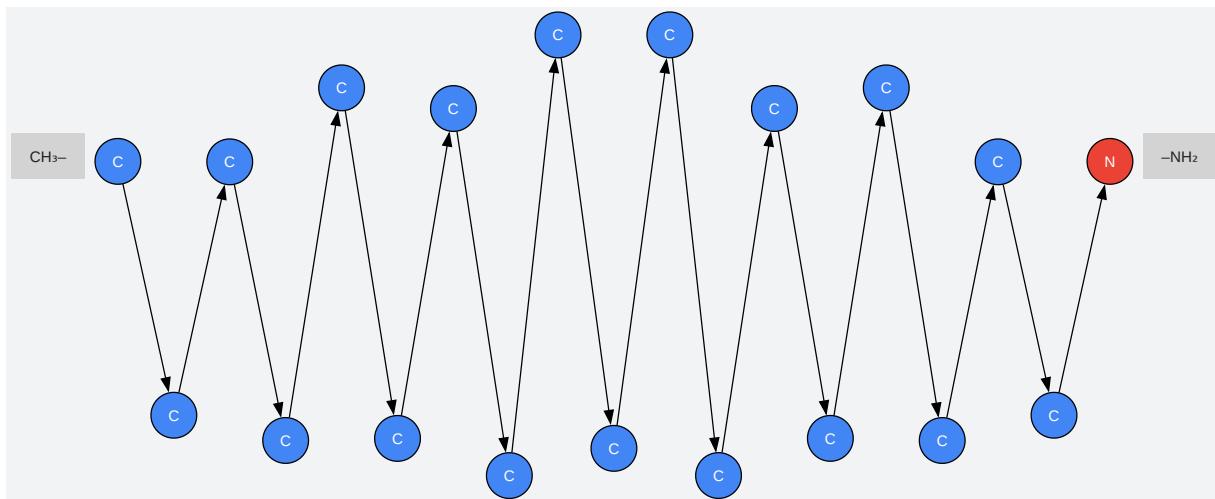
## Introduction

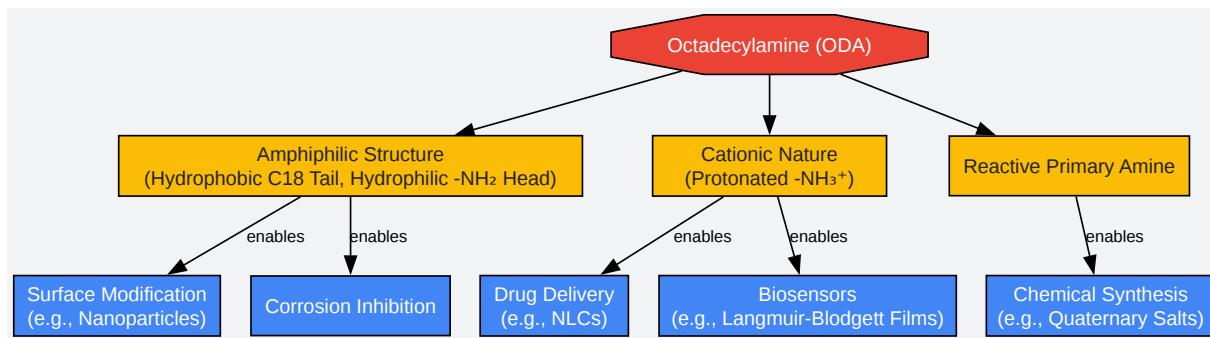
**Octadecylamine** (ODA), also known as 1-aminooctadecane or stearylamine, is a long-chain primary aliphatic amine. It consists of an 18-carbon alkyl chain attached to an amine group.<sup>[1]</sup> <sup>[2]</sup><sup>[3]</sup> This structure imparts amphiphilic properties, with a hydrophobic hydrocarbon tail and a hydrophilic amine head. ODA is a versatile organic compound with significant industrial and research applications, stemming from its function as a cationic surfactant, corrosion inhibitor, emulsifier, and a key intermediate in organic synthesis.<sup>[1]</sup><sup>[4]</sup>

In the fields of materials science and drug development, **octadecylamine** is frequently used as a surface modifying agent for nanomaterials, such as graphene oxide and carbon nanotubes, to impart hydrophobicity.<sup>[1]</sup><sup>[2]</sup> In pharmaceutical formulations, it serves as a positive charge-inducing agent and has been shown to enhance the stability of drugs within nanostructured lipid carriers (NLCs).<sup>[5]</sup><sup>[6]</sup> This guide provides a comprehensive technical overview of **octadecylamine**, including its chemical identity, physicochemical properties, synthesis, experimental applications, and safety protocols, tailored for researchers, scientists, and drug development professionals.

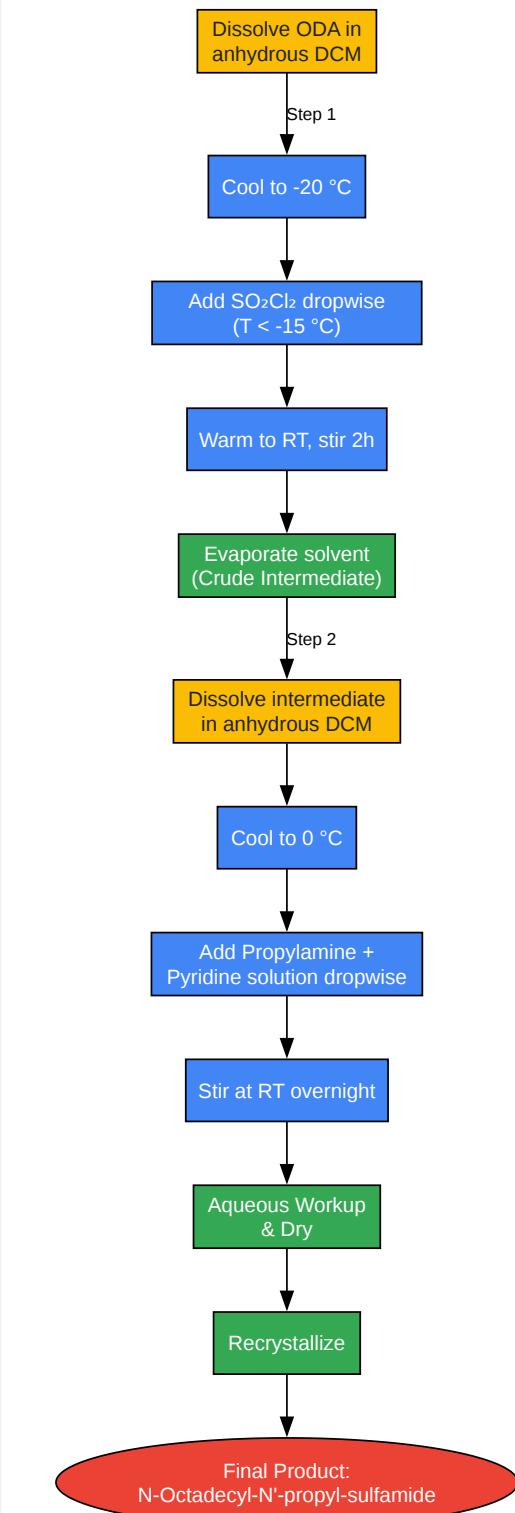
## Chemical Identity and Molecular Structure

**Octadecylamine** is identified by the CAS Number 124-30-1.<sup>[1]</sup><sup>[7]</sup> It is a primary amine with the chemical formula C<sub>18</sub>H<sub>39</sub>N.<sup>[1]</sup><sup>[7]</sup>





## Experimental Workflow: Synthesis of an ODA Derivative

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)